

# Essential Safety and Operational Guide for Handling SHP099

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## Compound of Interest

Compound Name: SHP099

Cat. No.: B15612028

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This document provides immediate and essential safety, logistical, and operational guidance for the handling of **SHP099**, a potent and selective allosteric inhibitor of SHP2. Adherence to these procedures is critical to ensure a safe laboratory environment and the integrity of your research.

## Immediate Safety and Handling

**SHP099** is a chemical compound that requires careful handling to prevent adverse health effects. The primary hazards associated with **SHP099** are skin and eye irritation[1].

### 1.1 Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory for all personnel handling **SHP099**.

| PPE Category           | Specification   | Rationale  |
|------------------------|---|--|
| Eye Protection         | Safety goggles with side-shields  | Protects against splashes and airborne particles that can cause serious eye irritation[1]. |
| Hand Protection        | Chemical-resistant gloves (e.g., nitrile)   | Prevents skin contact, which can cause irritation[1].                                      |
| Body Protection        | Laboratory coat   | Protects against contamination of personal clothing.                                       |
| Respiratory Protection | Use in a well-ventilated area. A respirator may be necessary for handling large quantities or when generating dust or aerosols. | Minimizes inhalation of the compound[1].   |

## 1.2 Engineering Controls

Proper engineering controls are the first line of defense in minimizing exposure to **SHPO99**.

| Control         | Specification   |
|-----------------|---|
| Ventilation     | Work in a well-ventilated laboratory or under a chemical fume hood. |
| Safety Stations | An accessible safety shower and eye wash station must be available. |

## 1.3 First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

| Exposure Route | First Aid Procedure   |
|----------------|---|
| Eye Contact    | Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention <sup>[1]</sup> . |
| Skin Contact   | Wash off immediately with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention <sup>[1]</sup> .   |
| Inhalation     | Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.  |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.  |

## Operational Plan: Storage and Preparation of SHP099

Correct storage and preparation of **SHP099** are vital for maintaining its stability and for accurate experimental results.

### 2.1 Storage

| Condition   | Specification                          |
|-------------|--|
| Temperature | Store refrigerated.                    |
| Atmosphere  | Store in a dry, well-ventilated place. |
| Container   | Keep container tightly closed.         |

### 2.2 Preparation of Stock Solutions

**SHP099** is soluble in various solvents. The choice of solvent will depend on the specific experimental requirements.

| Solvent | Concentration           |
|---------|-------------------------|
| DMSO    | ≥38 mg/mL               |
| Ethanol | 10 mg/mL <sup>[2]</sup> |

Note: When preparing stock solutions, always add the solvent to the solid **SHP099**. For in vivo experiments, a common vehicle is a formulation of 0.5% methylcellulose, 0.2% Tween 80 in sterile water.

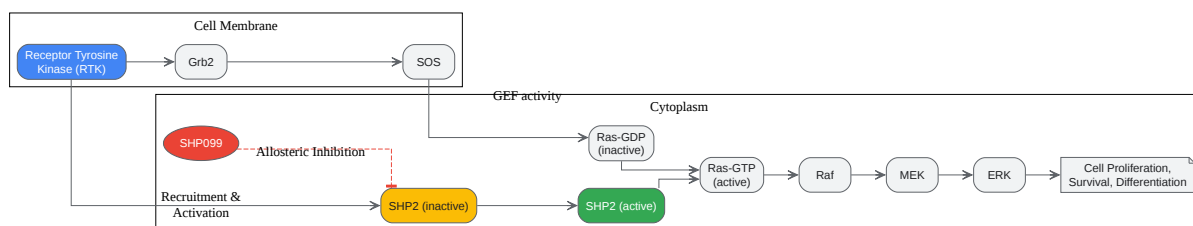
## Disposal Plan

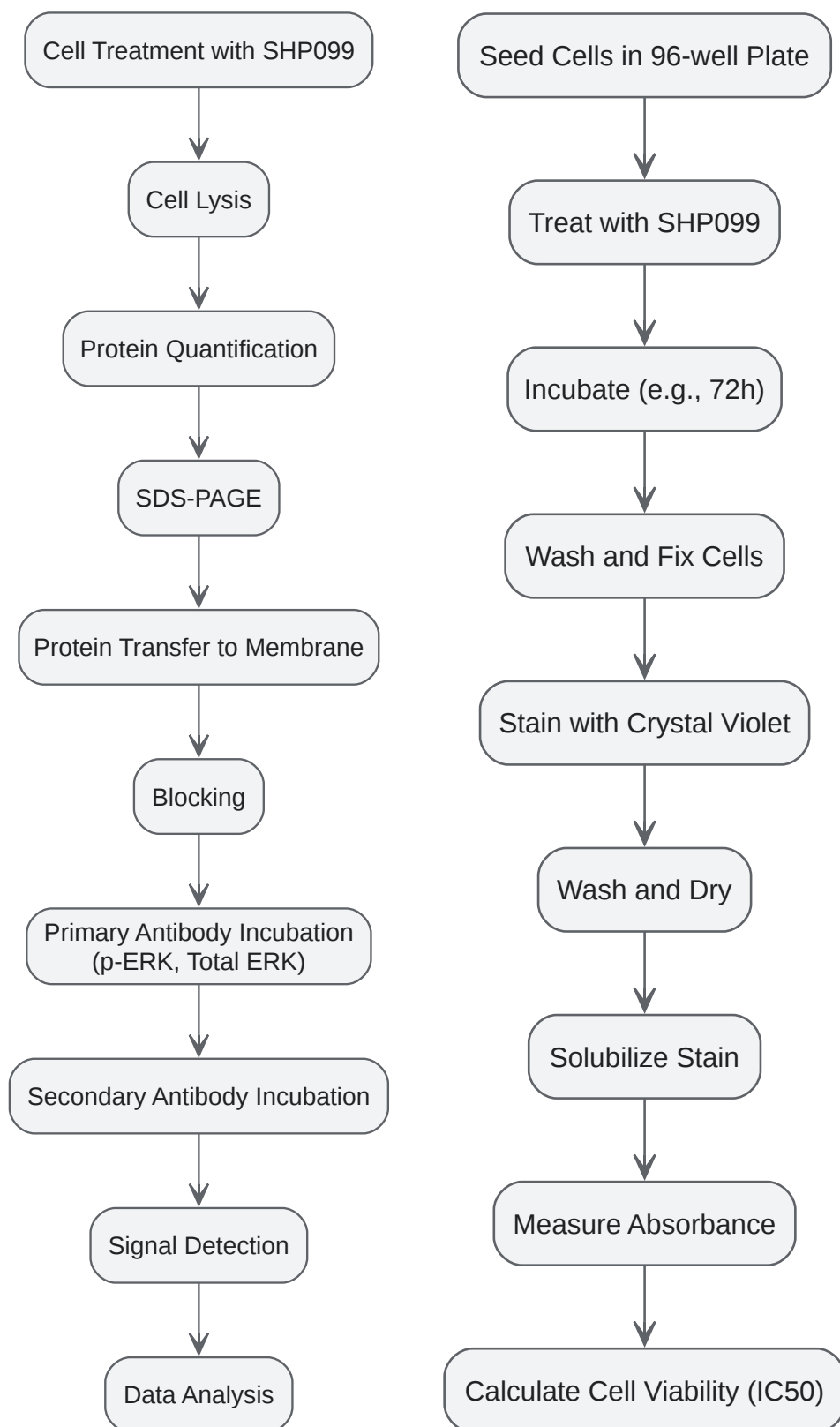
All waste containing **SHP099** must be disposed of in accordance with local, state, and federal regulations.

| Waste Type                                  | Disposal Procedure  |
|---|---|
| Solid SHP099                                | Dispose of as hazardous chemical waste.                     |
| Contaminated Labware                        | Decontaminate or dispose of as hazardous waste.             |
| Liquid Waste (e.g., unused stock solutions) | Collect in a designated, labeled hazardous waste container. |

## Mechanism of Action: SHP2 Inhibition

**SHP099** is a highly potent and selective allosteric inhibitor of SHP2 (Src homology region 2 domain-containing phosphatase 2). SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in the RAS-ERK signaling pathway, which is a key regulator of cell proliferation, differentiation, and survival. **SHP099** binds to a tunnel-like allosteric site at the interface of the N-SH2, C-SH2, and protein tyrosine phosphatase (PTP) domains of SHP2. This binding stabilizes SHP2 in an auto-inhibited conformation, preventing its activation and subsequent downstream signaling.





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## References

- 1. SHP2: A Pleiotropic Target at the Interface of Cancer and Its Microenvironment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. tpp.ch [tpp.ch]
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